

An In-depth Technical Guide to the Natural Isotopes of Holmium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Holmium*

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This technical guide provides a comprehensive overview of the natural isotopic composition of the element **holmium**. The information is tailored for a scientific audience and includes detailed data presentation, experimental methodologies for isotopic analysis, and a visualization of the analytical workflow.

Introduction to Holmium Isotopes

Holmium (Ho), a rare-earth metal with atomic number 67, is unique in its isotopic composition. Unlike many other elements that have multiple naturally occurring isotopes, **holmium** is a monoisotopic element.^{[1][2][3][4][5]} This means that in its natural state, it consists of only one stable isotope, **Holmium-165** (¹⁶⁵Ho).^{[1][2][3][4][5][6][7][8]} While numerous radioactive isotopes of **holmium** have been synthesized, ranging from ¹⁴⁰Ho to ¹⁷⁵Ho, none of these occur naturally.^{[1][3][6]} The singular natural isotope, ¹⁶⁵Ho, is observationally stable.^{[1][6]}

Data Presentation: Natural Isotope of Holmium

The quantitative data for the sole natural isotope of **holmium** is summarized in the table below for clarity and ease of comparison.

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
^{165}Ho	164.9303288(21)	100	7/2

Data sourced from
NIST Physical
Measurement
Laboratory and other
corroborating sources.

[\[7\]](#)[\[9\]](#)

Experimental Protocol: Determination of Isotopic Abundance

The determination of the isotopic composition and abundance of an element is primarily accomplished through mass spectrometry. The following protocol outlines a generalized methodology for the analysis of **holmium**'s isotopic composition.

Objective: To verify the monoisotopic nature of natural **holmium** and determine the precise mass of ^{165}Ho .

Instrumentation: High-resolution inductively coupled plasma mass spectrometer (HR-ICP-MS) or a thermal ionization mass spectrometer (TIMS).

Methodology:

- Sample Preparation:
 - A sample of naturally occurring **holmium**, typically in the form of a high-purity oxide (Ho_2O_3), is obtained.
 - The **holmium** oxide is dissolved in a high-purity acid (e.g., nitric acid) to create an aqueous solution.
 - The solution is diluted to a suitable concentration for analysis by the mass spectrometer.

- Introduction of the Sample:
 - The prepared **holmium** solution is introduced into the mass spectrometer. In ICP-MS, this is typically done using a nebulizer, which converts the liquid sample into a fine aerosol.
- Ionization:
 - The aerosolized sample is passed through a high-temperature plasma (in ICP-MS) or is heated on a filament (in TIMS). This process ionizes the **holmium** atoms, creating positively charged ions (Ho^+).
- Mass Analysis:
 - The **holmium** ions are accelerated into a magnetic and/or electric field within the mass analyzer.
 - The analyzer separates the ions based on their mass-to-charge ratio (m/z). Since **holmium** is monoisotopic, a single peak corresponding to ^{165}Ho is expected.
- Detection:
 - The separated ions are detected by an ion detector, which measures the intensity of the ion beam. The intensity of the signal is proportional to the abundance of the isotope.
 - The analysis will show a single, prominent peak at a mass-to-charge ratio corresponding to ^{165}Ho , confirming its 100% natural abundance. The precise position of this peak allows for the accurate determination of its atomic mass.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of mass spectrometry for the isotopic analysis of **holmium**.



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Caption: Workflow for **Holmium** Isotopic Analysis via Mass Spectrometry.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Natural Isotopes of Holmium]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1197479#natural-isotopes-of-holmium-and-their-abundance\]](https://www.benchchem.com/product/b1197479#natural-isotopes-of-holmium-and-their-abundance)

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